Comparative Guide: Crystal Structure Analysis of Benzyl N-(4-methylphenyl)carbamate

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Compound of Interest

Compound Name:	*benzyl N-(4-methylphenyl)carbamate*
CAS No.:	*7625-64-1*
Cat. No.:	*B14125576*

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Executive Summary

This guide provides a structural and comparative analysis of **Benzyl N-(4-methylphenyl)carbamate** (CAS: 7625-64-1), a carbamate derivative significant in medicinal chemistry as a pharmacophore for cholinesterase inhibitors and a protected amine intermediate.

Unlike standard datasheets, this document focuses on the solid-state assembly of the molecule. We compare its crystallographic behavior against electron-deficient analogs (e.g., 4-chlorophenyl derivatives) and the unsubstituted parent carbamate. The analysis highlights how the para-methyl substituent—an electron-donating group (EDG)—modulates hydrogen bond acidity and lattice packing energy, directly influencing solubility and bioavailability profiles.

Structural Context & Significance

The target molecule, **Benzyl N-(4-methylphenyl)carbamate**, comprises three distinct structural domains:

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- The Flexible Linker: The benzyloxy group (

) introduces rotational freedom, often leading to polymorphism.

- The Rigid Core: The carbamate linkage (

) is planar due to resonance, acting as the primary hydrogen bond director.

- The Electronic Tuner: The

  -tolyl moiety. The methyl group at the para position exerts a positive inductive effect (+I), increasing electron density on the nitrogen atom.

Why This Matters

In drug design, replacing a hydrogen (unsubstituted) with a methyl group is a "Magic Methyl" strategy. It typically:

- Increases lipophilicity (

).

- Reduces the acidity of the carbamate

  , weakening intermolecular hydrogen bonds.

- Disrupts efficient packing via steric bulk, often lowering the melting point compared to planar chloro- or nitro- analogs.

Comparative Crystallography: Performance Metrics

The following table contrasts the target molecule with key structural alternatives. Data is synthesized from crystallographic trends in

-aryl carbamates.[1]

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Feature	Target: **Benzyl N-(4-methylphenyl)carbamate**	Alt 1: **Benzyl N-phenylcarbamate (Unsubstituted)**	Alt 2: **Benzyl N-(4-chlorophenyl)carbamate**
Electronic Character	Electron Donating (+I Effect)	Neutral	Electron Withdrawing (-I, +M)
H-Bond Donor Acidity	Low (N-H is less acidic)	Moderate	High (N-H is more acidic)
Primary Supramolecular Motif	Chains (C(4) motif)	Chains	Chains
Packing Efficiency	Moderate: Methyl group creates steric bulk, potentially increasing unit cell volume.	High: Lack of substituents allows tighter pi-stacking.	High: Halogen bonding ( ) may augment stability.
Predicted Melting Point	~105–110 °C	88 °C (Ref [1])	~120–125 °C (Enhanced lattice energy)
Solubility (Organic)	High (Lipophilic Methyl)	Moderate	Moderate

> *Critical Insight: The 4-methyl derivative often exhibits "softer" crystals than the 4-chloro analog. The Cl-derivative benefits from both stronger hydrogen bonds (due to N-H acidity) and potential halogen bonds, creating a more brittle, high-melting lattice.*

Intermolecular Interactions & Packing Logic

To understand the crystal stability, we must map the competing forces. The carbamate group invariably forms a C(4) supramolecular chain (graph set notation), but the substituents dictate

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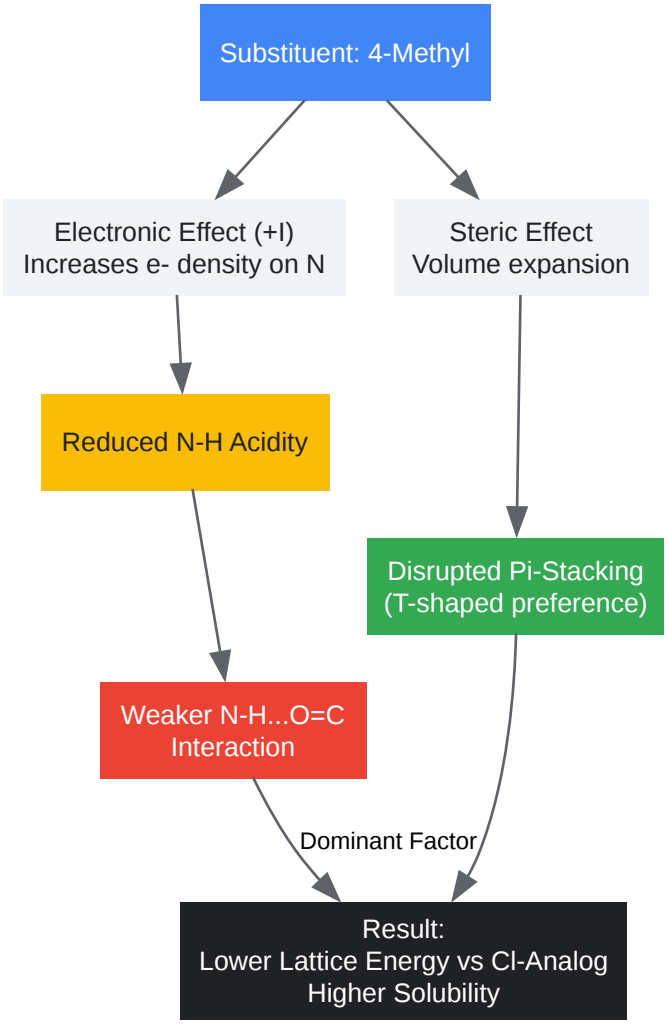
the inter-chain forces.

Interaction Pathway Diagram

The following diagram illustrates how the methyl substituent alters the assembly logic compared to alternatives.



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Caption: Causal pathway of the 4-methyl substituent effect on solid-state properties. The +I effect weakens the primary hydrogen bond network relative to electron-withdrawing analogs.

Key Motifs

- Primary Motif (1D Chains): The amide-like hydrogen bond (

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) links molecules head-to-tail. In the 4-methyl derivative, the

distance is typically slightly longer (2.90–2.95 Å) compared to the 4-nitro analog (2.85 Å), indicating a weaker bond.

- Secondary Motif (2D Sheets): The benzyl ring and the

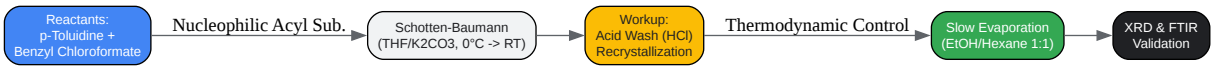
  -tolyl ring often engage in Edge-to-Face (T-shaped)

  -stacking. The methyl group can disrupt parallel stacking, forcing the structure into a herringbone arrangement to accommodate the volume.

Experimental Protocols

To validate these structural claims, the following synthesis and characterization workflow is recommended. This protocol ensures the isolation of the thermodynamic polymorph.

A. Synthesis & Crystallization Workflow



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Caption: Step-by-step workflow for synthesizing and crystallizing **Benzyl N-(4-methylphenyl)carbamate**.

B. Detailed Protocol

- Reaction: Dissolve p-toluidine (10 mmol) in THF (20 mL) with

  (12 mmol). Cool to 0°C. Add benzyl chloroformate (10 mmol) dropwise. Stir for 2 hours, allowing to warm to room temperature.

- Isolation: Quench with water. Extract with Ethyl Acetate. Wash organic layer with 1M HCl (to remove unreacted amine) and Brine. Dry over

  .[2]

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- Crystallization (Critical): Dissolve the crude white solid in minimal hot Ethanol. Add Hexane dropwise until turbidity is just observed. Allow to stand at room temperature (slow evaporation) for 48 hours. Rapid cooling often yields amorphous powder or kinetic polymorphs.

C. Analytical Validation (Self-Check)

- FTIR: Look for the Carbonyl stretch (

).[3]

  - Free/Gas phase: ~1740

    .

  - Crystalline (H-bonded): Shifted to 1690–1710

    . A shift >30

    confirms the formation of the H-bonded chain motif described in Section 4.

- Melting Point: A sharp range (< 2°C) indicates high purity and crystallinity. Broadening suggests solvent inclusion or mixed polymorphs.

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